

I-Peg6-OH CAS number and supplier information

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Compound of Interest

Compound Name: *I-Peg6-OH*

Cat. No.: *B3100194*

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An In-depth Technical Guide to PEG-6-OH Derivatives for Researchers and Drug Development Professionals

Introduction

The term "**I-Peg6-OH**" is not a standard chemical identifier. It is likely a typographical error, and the intended compound is a polyethylene glycol (PEG) derivative with a chain of six ethylene glycol units and at least one terminal hydroxyl (-OH) group. The most common and fundamental of these is Hexaethylene Glycol, also represented as HO-PEG6-OH. This guide will focus on HO-PEG6-OH while also providing information on other relevant heterozygous PEG-6-OH derivatives.

Polyethylene glycols are biocompatible, non-toxic, and water-soluble polymers widely utilized in biomedical research and drug development.^[1] Their ability to be functionalized with various reactive groups makes them invaluable as linkers and spacers in bioconjugation, for surface modification of materials, and in the creation of drug delivery systems.^{[2][3]}

Core Compounds and CAS Numbers

Several PEG-6-OH derivatives are commonly used in research. Their properties are summarized below.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Appearance
HO-PEG6-OH (Hexaethylene glycol)	2615-15-8	C12H26O7	282.33	Colorless Liquid
OH-PEG6-COOH (Hydroxyl-PEG6-Acid)	1347750-85-9	C15H30O9	354.4	-
N3-PEG6-OH (Azido-PEG6-alcohol)	86770-69-6	C12H25N3O6	307.343	-
Amine-PEG6-OH	39160-70-8	C12H27NO6	281.35	Light yellow oily liquid

Suppliers of HO-PEG6-OH

A variety of chemical suppliers offer HO-PEG6-OH (Hexaethylene Glycol) for research and commercial purposes. These include:

- Biopharma PEG
- PurePEG
- MSE Supplies (distributor for PurePEG)

Technical Profile of HO-PEG6-OH

Synonyms: Hexaethylene glycol, 2,2'-[Oxybis(ethyleneoxyethyleneoxy)]bisethanol, 3,6,9,12,15-Pentaoxaheptadecane-1,17-diol.[\[3\]](#)

Storage: It is recommended to store at -5°C in a dry and dark environment.[\[3\]](#)

Applications:

- **Bioconjugation:** The terminal hydroxyl groups can be functionalized to attach biomolecules.
- **Drug Delivery:** Used in the formulation of nanoparticles, micelles, and hydrogels to improve drug solubility and stability.
- **Surface Modification:** Its hydrophilic nature is used to modify surfaces to reduce non-specific protein binding.
- **Medical Research:** Employed in cell culture, nanotechnology, and new materials research.

Experimental Protocol: Surface Modification of Gold Nanoparticles with HO-PEG6-OH

This protocol describes a general procedure for modifying the surface of gold nanoparticles (AuNPs) using a thiol-derivatized HO-PEG6-OH.

1. Functionalization of HO-PEG6-OH:

- **Objective:** To introduce a thiol group (-SH) at one end of the HO-PEG6-OH molecule, which will form a strong bond with the gold surface.
- **Methodology:**
 - Dissolve HO-PEG6-OH in an appropriate organic solvent (e.g., dichloromethane).
 - React with a suitable reagent to convert one hydroxyl group to a thiol. A common method is to first convert the hydroxyl to a good leaving group (e.g., tosylate) and then perform a nucleophilic substitution with a thiol-containing nucleophile (e.g., sodium hydrosulfide).
 - Purify the resulting HS-PEG6-OH by column chromatography.
 - Confirm the structure and purity using NMR and mass spectrometry.

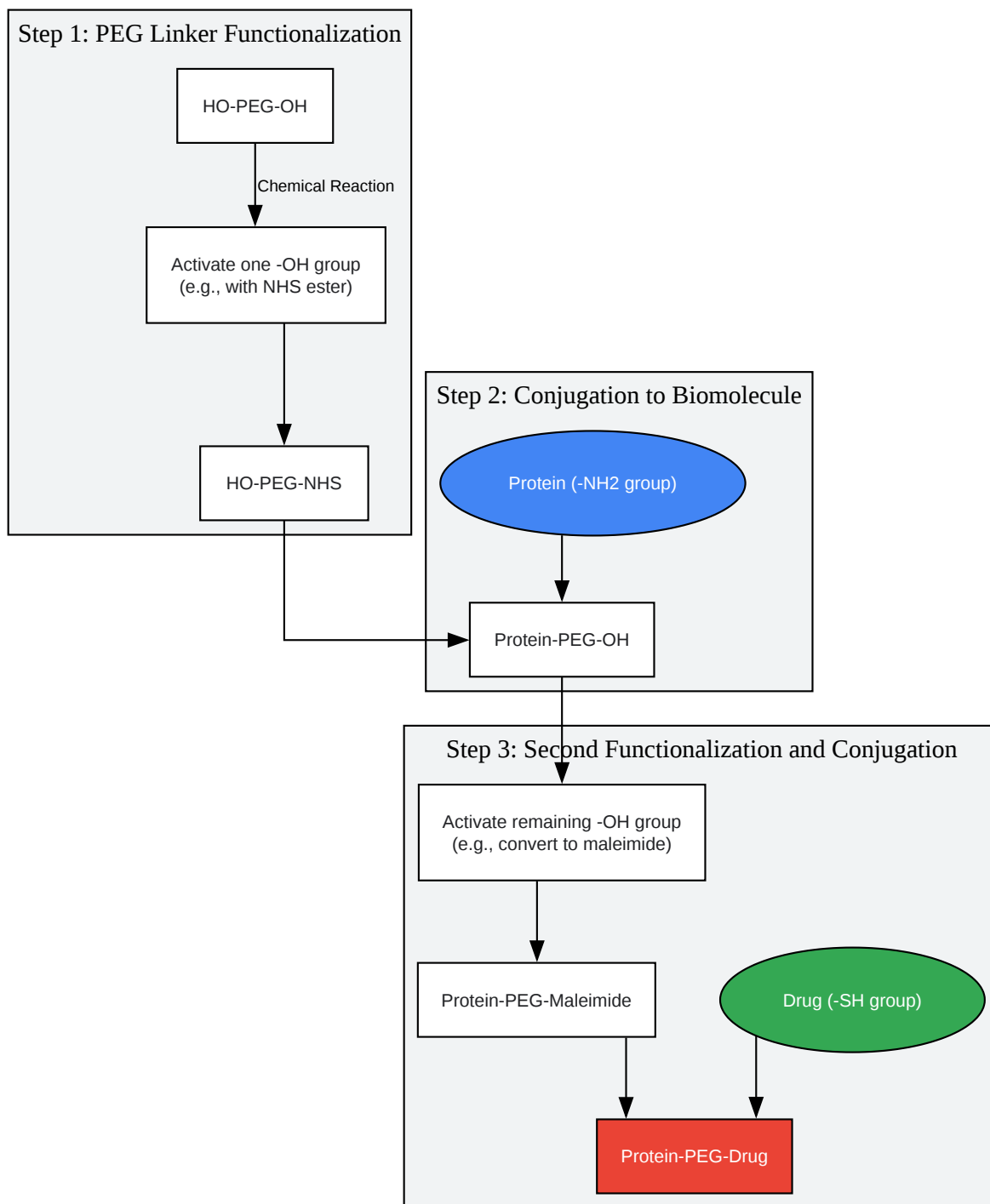
2. Surface Modification of AuNPs:

- **Objective:** To coat the surface of pre-synthesized AuNPs with the functionalized HS-PEG6-OH.

- Methodology:
 - Disperse the AuNPs in an aqueous solution.
 - Add the purified HS-PEG6-OH to the AuNP solution. The molar ratio will depend on the size and concentration of the AuNPs.
 - Allow the mixture to react for several hours (typically overnight) at room temperature with gentle stirring. This allows for the formation of a self-assembled monolayer on the nanoparticle surface.
 - Remove excess, unbound HS-PEG6-OH by centrifugation and resuspension of the nanoparticles in fresh solvent. Repeat this washing step multiple times.
 - Characterize the PEGylated AuNPs using techniques such as UV-Vis spectroscopy, dynamic light scattering (DLS), and transmission electron microscopy (TEM) to confirm successful surface modification and assess the stability and size of the nanoparticles.

Experimental Workflow Diagram

The following diagram illustrates a typical workflow for the bioconjugation of a protein to a drug molecule using a heterobifunctional PEG linker derived from a PEG-OH compound.



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